

Independent Verification of the Physical Properties of N,N'-Dimethyltrimethyleneurea: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'*-Dimethyltrimethyleneurea

Cat. No.: *B108851*

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This guide provides an objective comparison of the physical properties of **N,N'-Dimethyltrimethyleneurea**, also known as 1,3-Dimethyl-2-imidazolidinone (DMI), against other commonly used cryoprotectants. The data presented is supported by established experimental protocols, offering researchers, scientists, and drug development professionals a reliable resource for substance evaluation and selection.

Comparative Analysis of Physical Properties

The following table summarizes the key physical properties of **N,N'-Dimethyltrimethyleneurea** and selected alternative compounds. This quantitative data allows for a direct comparison of their fundamental characteristics.

Property	N,N'-Dimethyltrimethyleneurea (DMI)	N,N'-Dimethylurea	Dimethyl Sulfoxide (DMSO)	Glycerol
Molecular Formula	C ₅ H ₁₀ N ₂ O	C ₃ H ₈ N ₂ O	(CH ₃) ₂ SO	C ₃ H ₈ O ₃
Molecular Weight	114.15 g/mol [1]	88.11 g/mol [2]	78.13 g/mol [3]	92.09 g/mol
Melting Point	7.5 - 8.2 °C[4][5]	101 - 106 °C[6][7]	18.54 °C[3]	18.2 °C[8]
Boiling Point	222 - 226 °C[1][4][5]	268 - 270 °C[6][7]	189 °C[3]	290 °C (with decomposition) [8][9]
Density	1.056 g/mL at 25 °C[1][5]	1.142 g/cm ³ at 20 °C[6]	~1.1 g/mL	1.261 g/mL[8]
Solubility in Water	Miscible[1]	Soluble[2][6]	Miscible[10]	Completely soluble[8][11]
Appearance	Colorless liquid[4]	Colorless to white crystals[6][12]	Colorless, odorless, hygroscopic liquid[13]	Colorless, odorless, viscous liquid[8][11][14]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties cited in this guide.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)[15]
- Capillary tubes (sealed at one end)[15]
- Thermometer
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: Ensure the sample is dry and finely powdered. Introduce a small amount of the solid into the open end of a capillary tube.[16]
- Packing the Sample: Tap the sealed end of the capillary tube on a hard surface to compact the sample to a height of 2-3 mm.[17]
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[16]
- Heating:
 - For an unknown sample, a rapid heating rate (10-20 °C per minute) can be used to determine an approximate melting range.[16]
 - For a more precise measurement, a slower heating rate of about 2 °C per minute is recommended, starting from a temperature 5-10 °C below the approximate melting point. [16]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting). This range is the melting point.[15]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)[\[18\]](#)[\[19\]](#)
- Rubber band or thread to attach the test tube to the thermometer

Procedure:

- Sample Preparation: Fill a small test tube to a depth of about 2-3 cm with the liquid sample.
- Capillary Inversion: Place a capillary tube, with its sealed end up, into the liquid in the test tube.[\[18\]](#)[\[19\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[18\]](#)
- Heating: Immerse the assembly in a Thiele tube filled with heating oil, making sure the rubber band is above the oil level. Gently heat the side arm of the Thiele tube.[\[18\]](#)[\[19\]](#)
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Recording: Stop heating and allow the apparatus to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[18\]](#)[\[20\]](#)

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes with stoppers
- Graduated cylinder or pipette
- Balance
- Spatula
- Thermometer

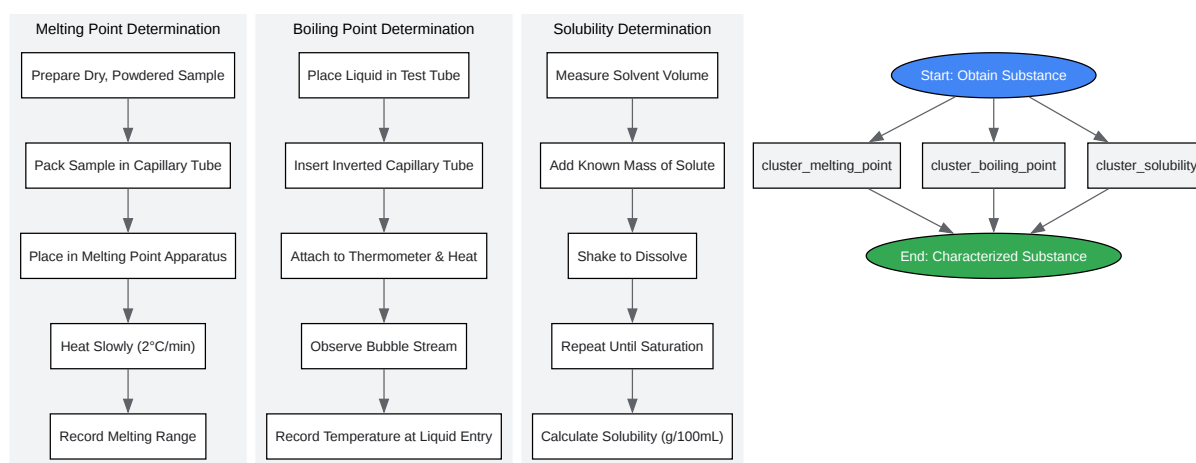
Procedure:

- Solvent Measurement: Measure a specific volume of the solvent (e.g., 10 mL of distilled water) into a test tube.[\[21\]](#)
- Temperature Control: Measure and record the initial temperature of the solvent. It is crucial to maintain a constant temperature throughout the experiment.[\[21\]](#)
- Solute Addition: Weigh a known mass of the solute. Add a small, measured amount of the solute to the test tube.[\[21\]](#)
- Dissolution: Stopper the test tube and shake vigorously to dissolve the solute.[\[21\]](#)
- Saturation Point: Continue adding small, known amounts of the solute and shaking until the solute no longer dissolves, and a small amount of undissolved solid remains at the bottom of the test tube. This indicates that the solution is saturated.
- Calculation: Calculate the total mass of the solute that was dissolved in the known volume of the solvent. The solubility is typically expressed in grams of solute per 100 mL of solvent at the recorded temperature.

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates the general workflow for determining the physical properties of a chemical substance.



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Caption: Workflow for determining key physical properties.

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- To cite this document: BenchChem. [Independent Verification of the Physical Properties of N,N'-Dimethyltrimethyleneurea: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108851#independent-verification-of-the-physical-properties-of-n-n-dimethyltrimethyleneurea]

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